

# 1-Acetylpiperidin-2-one molecular structure and formula

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## Compound of Interest

Compound Name: 1-Acetylpiperidin-2-one

Cat. No.: B1279752

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## An In-depth Technical Guide to 1-Acetylpiperidin-2-one

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and physicochemical properties of **1-Acetylpiperidin-2-one** (also known as N-Acetyl-2-piperidone). Due to the prevalence of information on its isomers, this document serves to clarify the specific characteristics of the 2-one isomer. It includes a detailed experimental protocol for its synthesis via the acetylation of 2-piperidone, alongside a compilation of its known quantitative data and a visual representation of its molecular structure. This guide is intended to be a critical resource for researchers in organic synthesis, medicinal chemistry, and drug development.

### Introduction

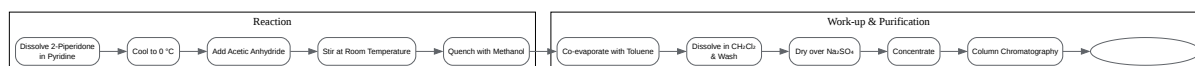
**1-Acetylpiperidin-2-one** is a derivative of piperidine, a common scaffold in many pharmaceuticals. The introduction of an acetyl group at the nitrogen and a carbonyl group at the 2-position of the piperidine ring results in a lactam with specific chemical properties that make it a valuable intermediate in organic synthesis. Understanding its precise molecular

structure and properties is crucial for its effective utilization in the development of novel chemical entities.

## Molecular Structure and Formula

The chemical formula for **1-Acetylpiperidin-2-one** is  $C_7H_{11}NO_2$ . The molecule consists of a six-membered piperidine ring with an acetyl group attached to the nitrogen atom and a carbonyl group at the second carbon atom of the ring.

## Molecular Structure Diagram



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